

Troubleshooting low yield in 1-carbamoylpiperidine-4-carboxylic acid reactions

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Compound of Interest

Compound Name: 1-carbamoylpiperidine-4-carboxylic Acid

Cat. No.: B3024036

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Technical Support Center: 1-Carbamoylpiperidine-4-Carboxylic Acid Synthesis

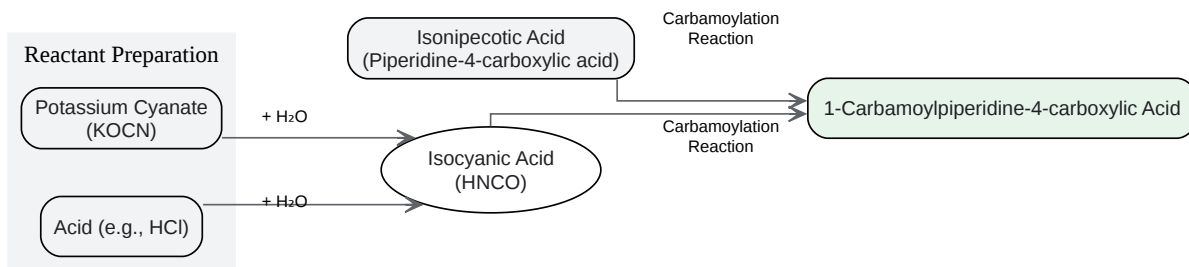
Welcome to the technical support center for the synthesis of **1-carbamoylpiperidine-4-carboxylic acid**. This guide is designed for researchers, medicinal chemists, and process development scientists who may encounter challenges, particularly low yields, during the synthesis of this important building block. We will move beyond simple procedural steps to explore the underlying chemical principles, enabling you to diagnose issues and rationally design solutions.

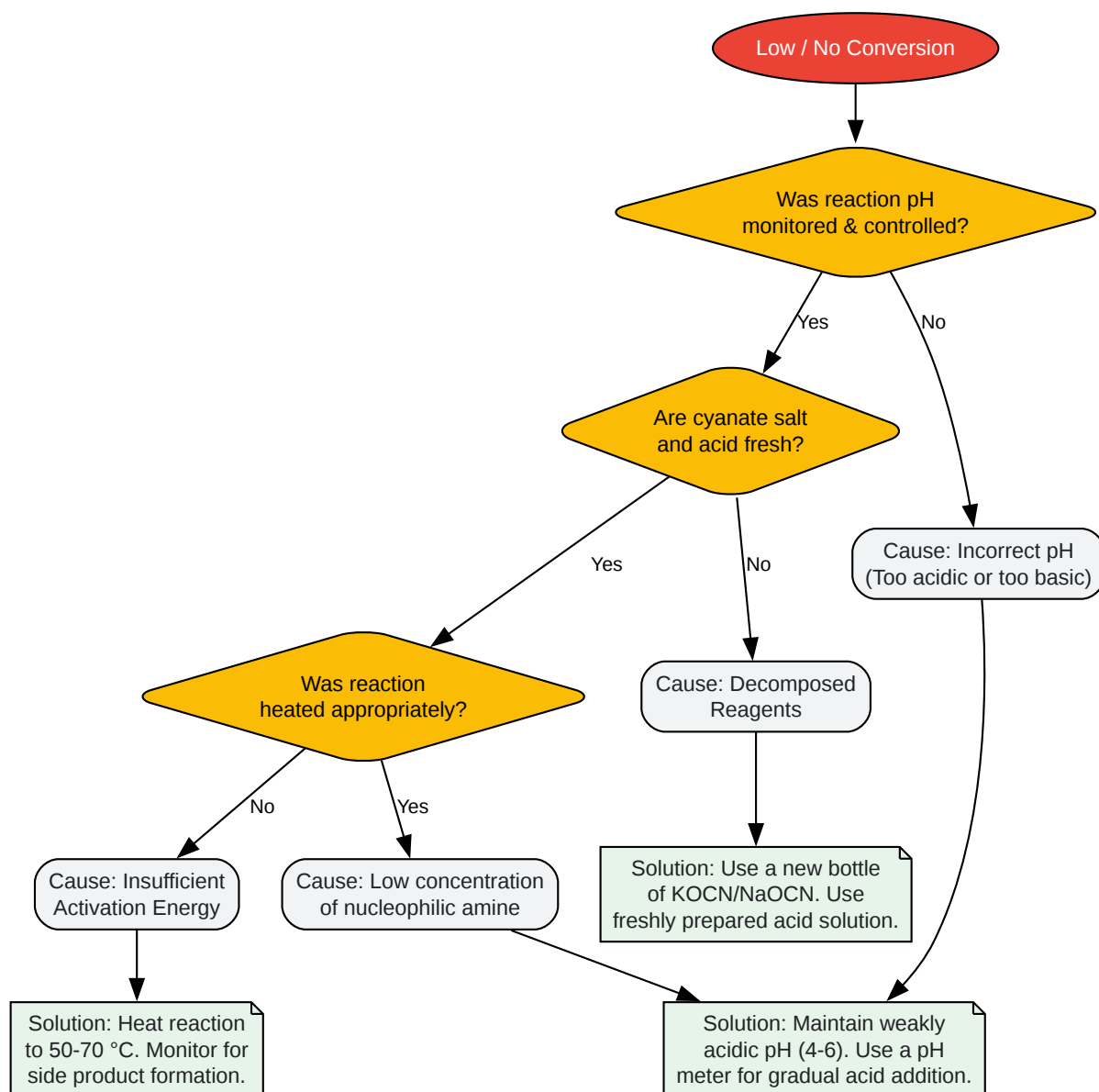
Introduction: The Synthetic Challenge

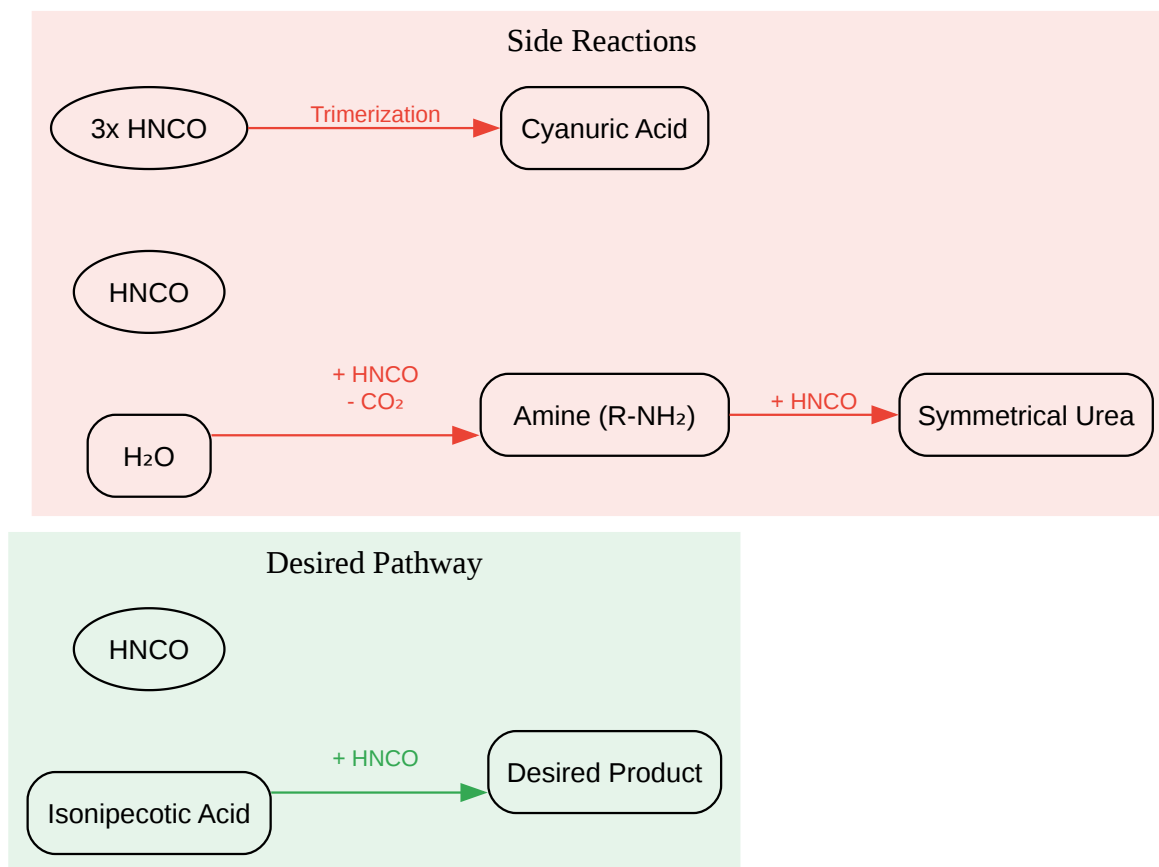
1-carbamoylpiperidine-4-carboxylic acid is a valuable synthon in drug discovery, often used as a constrained scaffold in medicinal chemistry. The most common and direct synthetic route involves the carbamylation of the secondary amine of isonipecotic acid (piperidine-4-carboxylic acid). While seemingly straightforward, this reaction is frequently plagued by low yields due to competing side reactions and the inherent reactivity of the starting materials. This guide provides a structured approach to troubleshooting these issues.

Primary Synthetic Pathway

The standard synthesis involves the reaction of isonipecotic acid with an in situ generated isocyanic acid (HNCO). Isocyanic acid is typically formed by the protonation of a cyanate salt, such as potassium or sodium cyanate, in an aqueous medium.







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